

# Chemical Properties & Stability Data of Glycyl-DL-Serine

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## Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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The table below summarizes the key identified physical and chemical properties relevant to its stability and handling [1] [2] [3].

Property	Value / Description	Relevance to Stability & Handling
CAS Number	687-38-7 [1] [2]	Unique compound identifier.
Molecular Formula	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> [1] [2]	-
Molecular Weight	162.14 g/mol [1] [2]	-
Melting Point	207 °C [1] [3]	Indicator of thermal stability.
Density	~1.4 g/cm <sup>3</sup> [2] [3]	-
Hygroscopicity	Stated as "Hygroscopic" [1]	Critical for handling; indicates a tendency to absorb moisture from the air, which can influence weight, purity, and chemical stability.
Solubility	Slightly soluble in water and aqueous acid [1].	Informs solvent choice for experiments.

Property	Value / Description	Relevance to Stability & Handling
Storage Temp.	-20°C [1] [2]	Low-temperature storage is recommended to maintain stability, consistent with handling hygroscopic and sensitive compounds.
Form	Solid; White to Off-White crystal powder [1] [2].	-

## Experimental Handling & Safety Protocols

The following handling guidelines are recommended based on the sourced material safety data [2].

- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses, and protective clothing to avoid skin and eye contact. The use of a dust respirator is also recommended [2].
- **Engineering Controls:** Handle in a well-ventilated place and use local exhaust to prevent the dispersion of dust [2].
- **Storage:** Keep the container tightly closed in a cool, dark place at **-20°C**. Store away from incompatible materials such as oxidizing agents [1] [2].
- **Spill Management:** Sweep up spillage and collect it into an airtight container to avoid dispersal. Promptly dispose of adhered or collected material in accordance with local regulations [2].

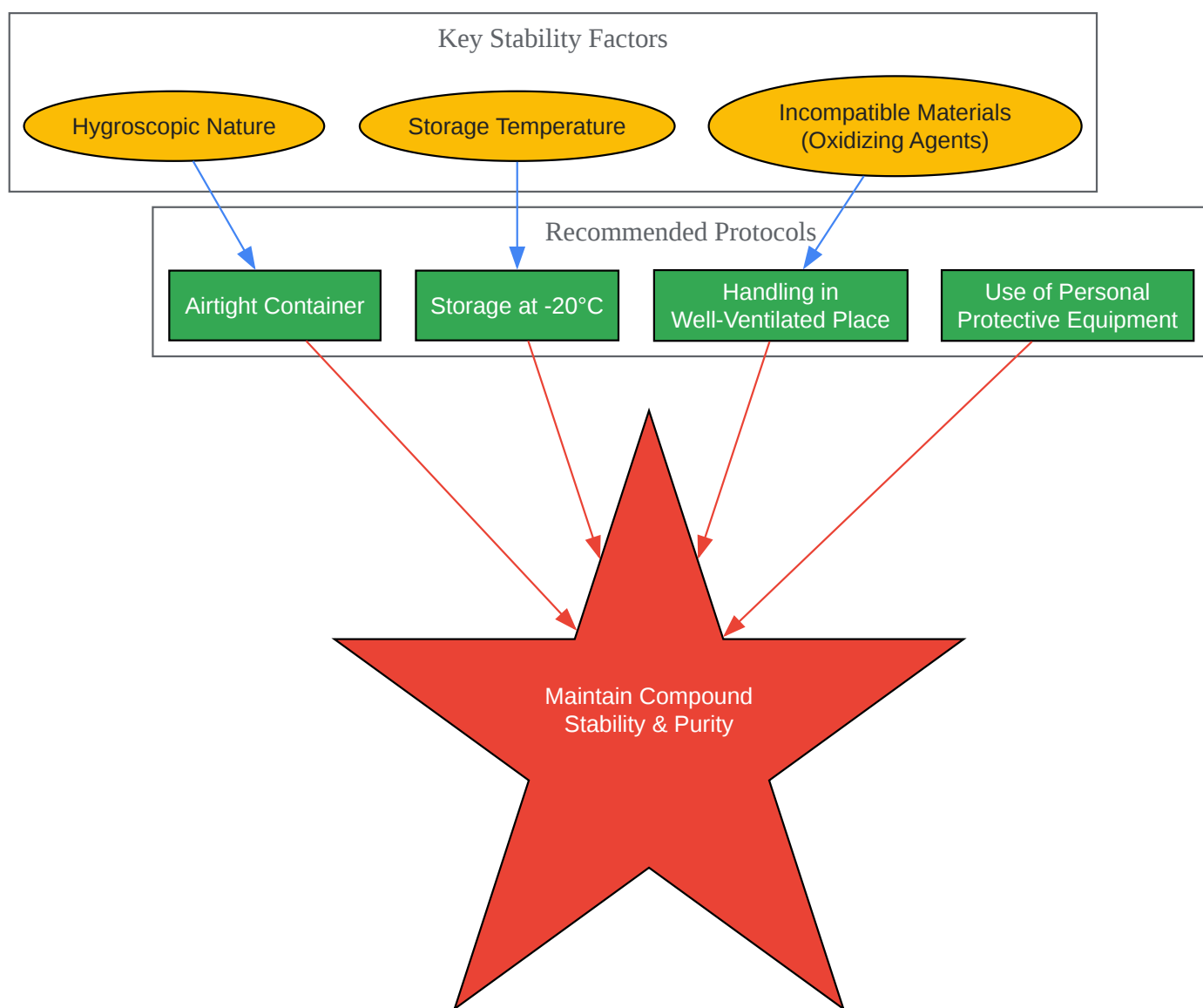
## Research Gaps and Future Directions

The search results highlight a lack of publicly available, in-depth technical data on **Glycyl-DL-serine**. To build a comprehensive whitepaper, the following areas require further investigation through specialized scientific literature and direct experimental work:

- **Quantitative Hygroscopicity Data:** Specific measurements like **dynamic vapor sorption (DVS)** profiles to determine critical relative humidity levels and the kinetics of moisture uptake.
- **Forced Degradation Studies:** Data from studies exposing the compound to stress conditions (e.g., heat, light, acid/base, oxidation) to identify degradation pathways and products.
- **Long-Term Stability Data:** Results from real-time and accelerated stability studies under various temperature and humidity conditions to establish a validated shelf life.
- **Analytical Methodologies:** Detailed, validated HPLC or other chromatographic methods for quantifying the compound and its impurities or degradation products.

## Visualizing Stability Management

The following diagram outlines the core logical relationship between the key stability factors identified and the recommended handling protocols, which can serve as a foundational workflow for laboratory practice.



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Diagram 1. Logical workflow connecting stability factors to handling protocols.

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## References

1. 687-38-7 | CAS DataBase [chemicalbook.com]
2. H-Gly- DL -Ser-OH | CAS#:687-38-7 | Chemsrsc [chemsrc.com]
3. N- Glycyl - DL - serine supplier | CasNO.687-38-7 [lookchem.com]

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